

Personal protective equipment for handling 2,4-Dibromo-3-chloropyridine

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Compound of Interest

Compound Name: 2,4-Dibromo-3-chloropyridine

Cat. No.: B189631

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Essential Safety and Handling Guide for 2,4-Dibromo-3-chloropyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **2,4-Dibromo-3-chloropyridine**. Adherence to these procedures is essential to ensure personal safety and minimize environmental impact.

Hazard Identification and Classification

2,4-Dibromo-3-chloropyridine is a hazardous chemical that requires careful handling. It is classified as causing skin and eye irritation, being harmful if swallowed, inhaled, or in contact with skin, and may cause respiratory irritation[1].

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Irritation (Category 2)	!	Warning	H315: Causes skin irritation[1]
Eye Irritation (Category 2A)	!	Warning	H319: Causes serious eye irritation[1]
Specific target organ toxicity - single exposure (Category 3), Respiratory system	!	Warning	H335: May cause respiratory irritation[1]
Acute Toxicity, Oral	!	Warning	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	!	Warning	H312: Harmful in contact with skin[1]
Acute Toxicity, Inhalation	!	Warning	H332: Harmful if inhaled[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

PPE Category	Specifications	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. [1] [2]	Protects against splashes and airborne particles that can cause serious eye irritation.
Skin and Body Protection	<ul style="list-style-type: none">- Gloves: Chemical-resistant gloves (e.g., Butyl rubber, Viton®). Inspect before use.- Lab Coat: A fully-buttoned, chemical-resistant lab coat.[2]- Clothing: Appropriate protective clothing to prevent skin exposure.	Prevents skin contact, which causes irritation. Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse. [1] [2]
Respiratory Protection	Use only in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a NIOSH/MSHA-approved respirator. [2] [3]	Minimizes inhalation of dust or vapors, which can cause respiratory tract irritation.
Footwear	Closed-toe shoes.	Required at all times in the laboratory to protect against spills and falling objects. [3]

Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of the compound and ensuring a safe laboratory environment.

Aspect	Procedure
Engineering Controls	Conduct all handling of 2,4-Dibromo-3-chloropyridine within a certified chemical fume hood to control airborne levels. [2] Ensure that an eyewash station and a safety shower are readily accessible. [2] [4]
Safe Handling	Avoid all personal contact, including inhalation and contact with skin and eyes. [1] [2] Do not eat, drink, or smoke in the handling area. [1] Wash hands thoroughly after handling. [1]
Storage	Store in a tightly-closed container in a cool, dry, and well-ventilated area. [1] Keep away from incompatible substances such as strong oxidizing agents, strong acids, and bases. [2] [5] Store in a locked-up area to restrict access to authorized personnel only. [1] [2]

Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Measures
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention. [1]
Skin Contact	IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash before reuse. [1]
Inhalation	IF INHALED: Remove to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell. [1]
Ingestion	IF SWALLOWED: Call a poison center or doctor if you feel unwell. [1]

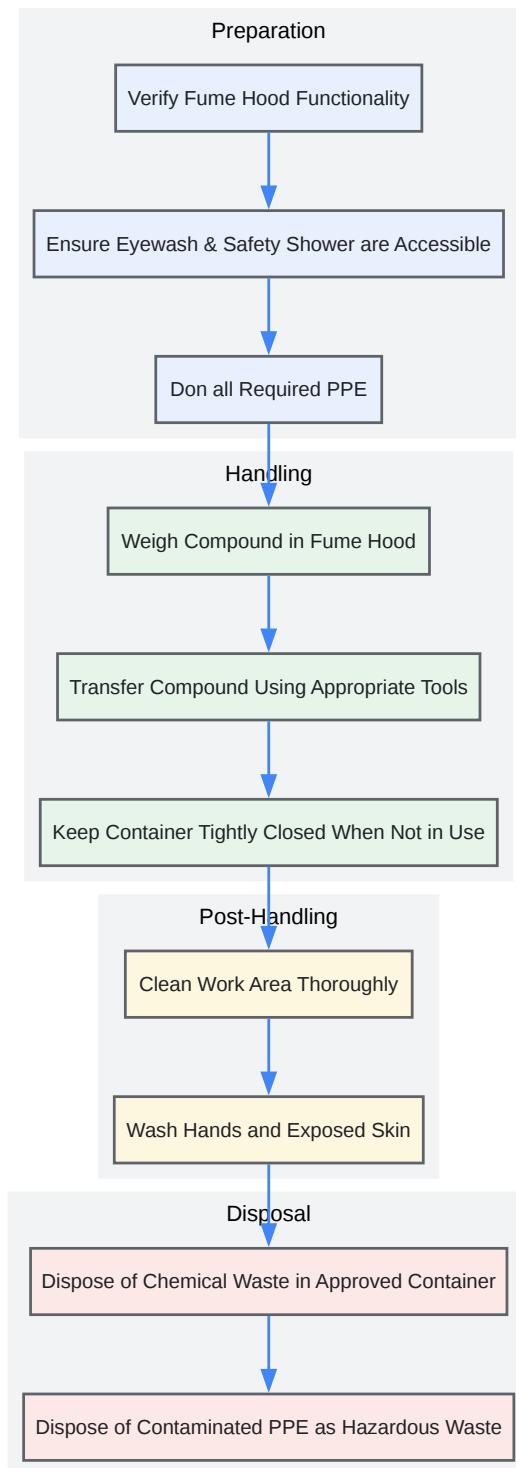
Disposal Plan

Proper disposal of **2,4-Dibromo-3-chloropyridine** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Chemical Waste	Dispose of contents/container to an approved waste disposal plant. [1] Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.
Contaminated PPE	Dispose of contaminated gloves and other disposable PPE as hazardous waste.
Empty Containers	Do not reuse empty containers. Handle uncleaned containers like the product itself.

Procedural Workflow for Handling 2,4-Dibromo-3-chloropyridine

The following diagram outlines the step-by-step process for safely handling **2,4-Dibromo-3-chloropyridine** from preparation to disposal.



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